

Tetrapentylammonium: An Examination of Its Physicochemical and Electrochemical Properties

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Compound of Interest

Compound Name: Tetrapentylammonium

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Abstract

Tetrapentylammonium (TPA) is a quaternary ammonium salt with a wide range of applications in electrochemistry and physical chemistry. This technical guide provides a concise overview of the known properties of TPA, with a focus on its behavior in various solutions and its utility as an electrolyte. While "novel" properties in the context of drug development are not prominently featured in current literature, this document consolidates existing data on its fundamental characteristics, which may inform future research endeavors.

Physicochemical Properties of Tetrapentylammonium Salts

The properties of **tetrapentylammonium** are significantly influenced by the counter-ion and the solvent. The following tables summarize key quantitative data for various TPA salts.

Table 1: Molar Volumes and Viscosity B-coefficients of **Tetrapentylammonium** Salts in N,N-Dimethylformamide

Salt	Partial Molar Volume at Infinite Dilution (cm ³ /mol)	Viscosity B-coefficient (dm ³ /mol)
TPA ClO ₄	336.5	0.90
TPA I	339.2	0.93
TPA Br	332.6	0.93
TPA Cl	328.7	0.92

Table 2: Physical Properties of **Tetrapentylammonium** Bromide (TPABr) in Water and Aqueous Guanidine Hydrochloride

Property	Value in Water	Value in 6 M Guanidine Hydrochloride
Apparent Molar Volume (cm ³ /mol)	330.15	335.53
Adiabatic Compressibility (cm ³ /mol·bar)	-29.8 x 10 ⁻⁴	11.2 x 10 ⁻⁴
Viscosity B-coefficient (dm ³ /mol)	1.11	0.72

Applications in Electrochemical Research

Tetrapentylammonium salts are frequently used as supporting electrolytes in electrochemical studies due to their wide electrochemical window and ability to form well-defined interfaces.

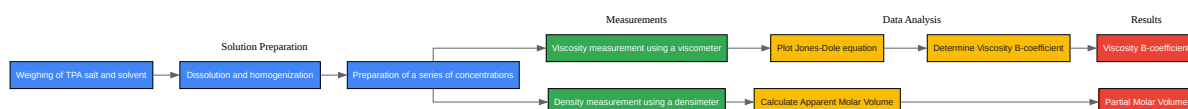
Adsorption at the Mercury/Ethylene Glycol Interface

The adsorption of **tetrapentylammonium** cations at the mercury/ethylene glycol interface has been studied to understand the structure of the electrical double layer. The adsorption is influenced by the charge on the mercury electrode and the concentration of the TPA salt. This behavior is crucial for controlling electrochemical reactions at the electrode surface.

Experimental Protocols

Determination of Molar Volumes and Viscosity

A common experimental setup for determining the physicochemical properties listed in the tables above involves the following steps:



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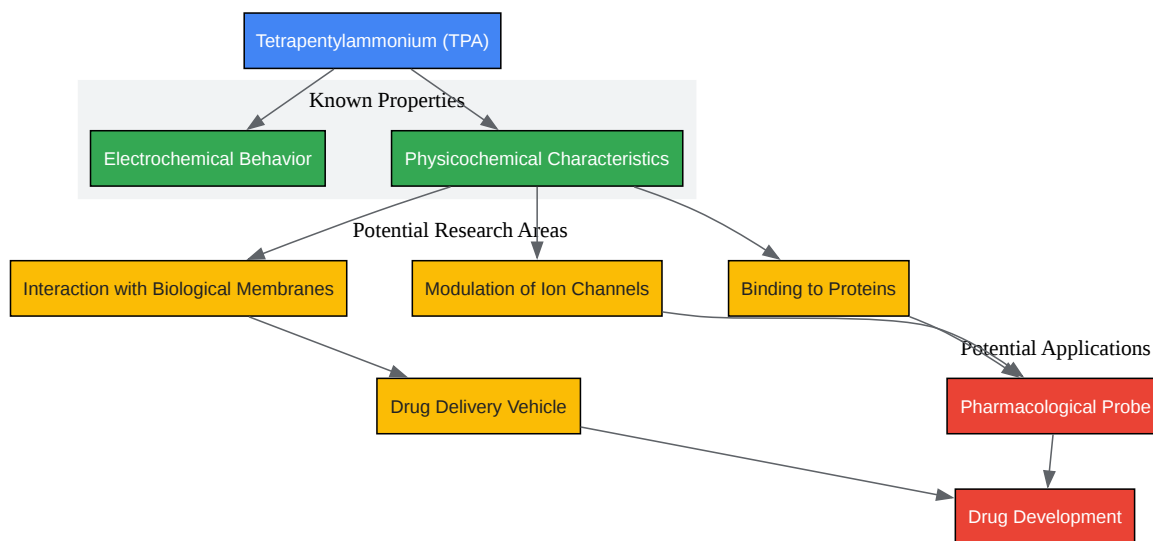
Caption: Workflow for determining molar volume and viscosity.

- **Solution Preparation:** Prepare a series of solutions of the **tetrapentylammonium** salt in the desired solvent with varying concentrations.
- **Density Measurement:** Measure the density of each solution using a high-precision digital densimeter. The apparent molar volume can be calculated from the density data.
- **Viscosity Measurement:** Measure the viscosity of each solution using a calibrated viscometer, such as an Ubbelohde type.
- **Data Analysis:** The viscosity B-coefficient is determined from the Jones-Dole equation by plotting the relative viscosity against the square root of the concentration.

Potential Areas for Future Investigation

While current research on **tetrapentylammonium** is heavily focused on its physicochemical and electrochemical properties, its behavior in biological systems remains largely unexplored. The interaction of TPA cations with biological membranes, ion channels, and proteins could be

a fruitful area for future research, potentially uncovering novel applications in drug delivery or as pharmacological probes.



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Caption: Potential avenues for future TPA research.

Conclusion

Tetrapentylammonium is a well-characterized quaternary ammonium salt with established applications in non-aqueous electrochemistry. Its physicochemical properties, such as molar volume and viscosity B-coefficient, provide insights into ion-solvent and ion-ion interactions. While the discovery of novel biological properties has not been a primary focus of past research, the fundamental data presented in this guide can serve as a foundation for exploring the potential of TPA in the fields of biophysics and drug development. Further investigation into its interactions with biological systems is warranted to unlock its full potential.

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